

# A Comprehensive Technical Guide to 4'-Bromochalcone: Synthesis, Properties, and Biological Significance

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## Compound of Interest

Compound Name: **4'-Bromochalcone**

Cat. No.: **B3021037**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4'-Bromochalcone**, a synthetic chalcone derivative of significant interest in medicinal chemistry and materials science. This document outlines its chemical and physical properties, provides a detailed protocol for its synthesis, and explores its role in biological signaling pathways, making it a valuable resource for professionals in research and drug development.

## Core Data Presentation

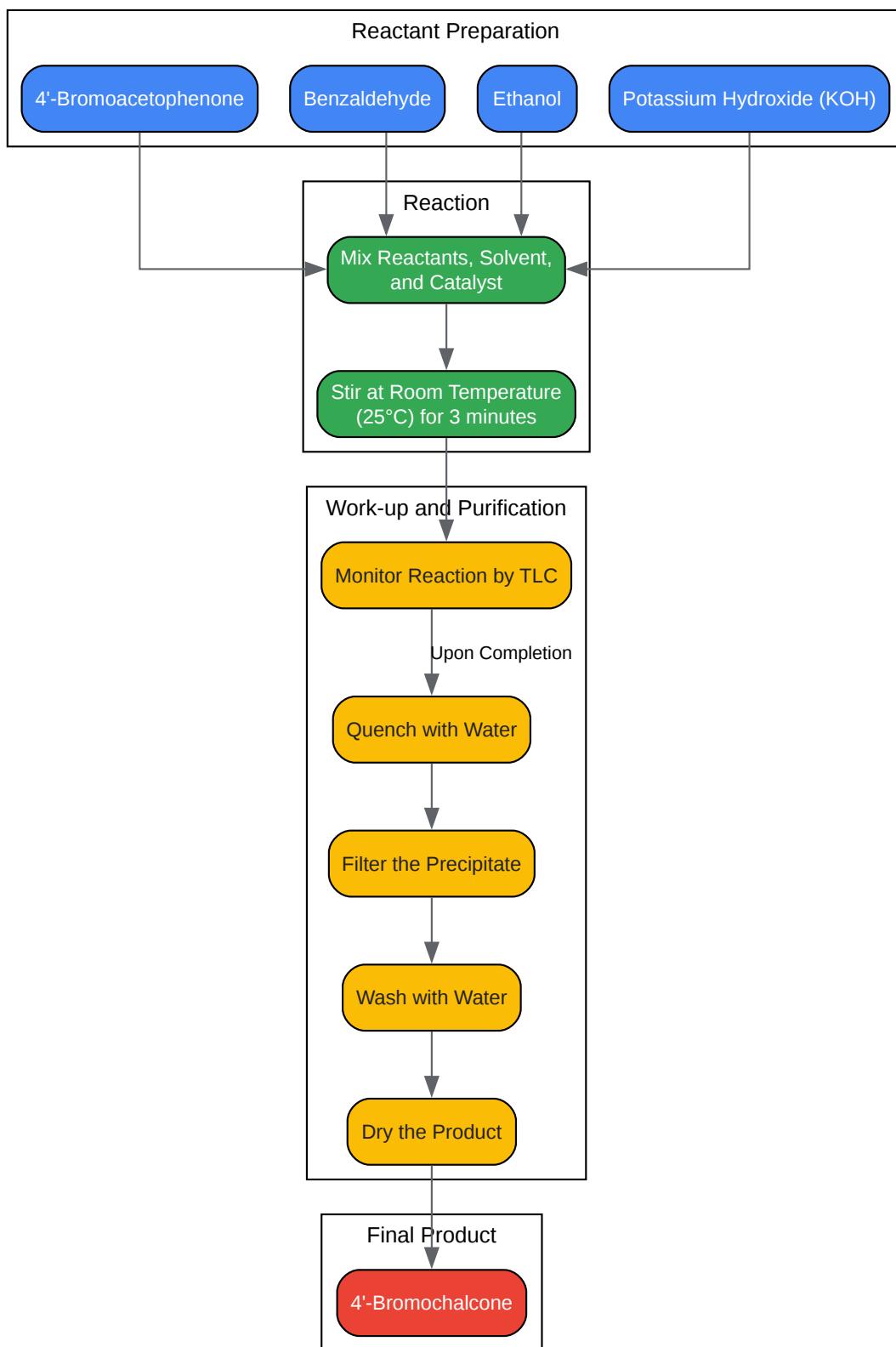
Quantitative and qualitative data for **4'-Bromochalcone** are summarized in the table below, offering a clear and concise reference for its key properties.

Identifier	Value	Reference
IUPAC Name	(E)-1-(4-bromophenyl)-3-phenylprop-2-en-1-one	<a href="#">[1]</a>
Synonyms	4'-Bromochalcone, 1-(4-Bromophenyl)-3-phenylpropenone	<a href="#">[1]</a>
CAS Number	2403-27-2, 22966-23-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>15</sub> H <sub>11</sub> BrO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	287.15 g/mol	<a href="#">[1]</a>
Appearance	Pale yellow crystalline solid	
Melting Point	98 - 105 °C	
Purity	≥ 98% (HPLC)	

## Synthesis of 4'-Bromochalcone via Claisen-Schmidt Condensation

The most common and efficient method for synthesizing **4'-Bromochalcone** is the Claisen-Schmidt condensation.[\[3\]](#) This base-catalyzed reaction involves the condensation of an appropriate acetophenone with a benzaldehyde.

### Experimental Workflow Diagram

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Caption: Workflow for the synthesis of **4'-Bromochalcone**.

**Detailed Experimental Protocol:****Materials:**

- 4'-Bromoacetophenone (1.0 mmol, 199.0 mg)
- Benzaldehyde (1.0 mmol, 106.1 mg)
- Potassium Hydroxide (KOH) (1.0 mmol, 56.1 mg), pulverized
- Ethanol (0.5 mL)
- Deionized Water
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)
- Dichloromethane (for TLC eluent)

**Procedure:**

- In a suitable reaction vessel, dissolve 4'-bromoacetophenone (1.0 mmol) and benzaldehyde (1.0 mmol) in ethanol (0.5 mL).
- To this solution, add pulverized potassium hydroxide (1.0 mmol).
- The reaction mixture is then stirred vigorously at room temperature (25°C) for approximately 3 minutes.<sup>[3]</sup>
- The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) using dichloromethane as the eluent.
- Upon completion of the reaction, the mixture is poured into cold water to precipitate the crude product.
- The resulting solid is collected by vacuum filtration.
- The collected solid is washed thoroughly with water to remove any remaining base and other water-soluble impurities.

- The purified **4'-Bromochalcone** is then dried under vacuum to yield a pale yellow crystalline solid.

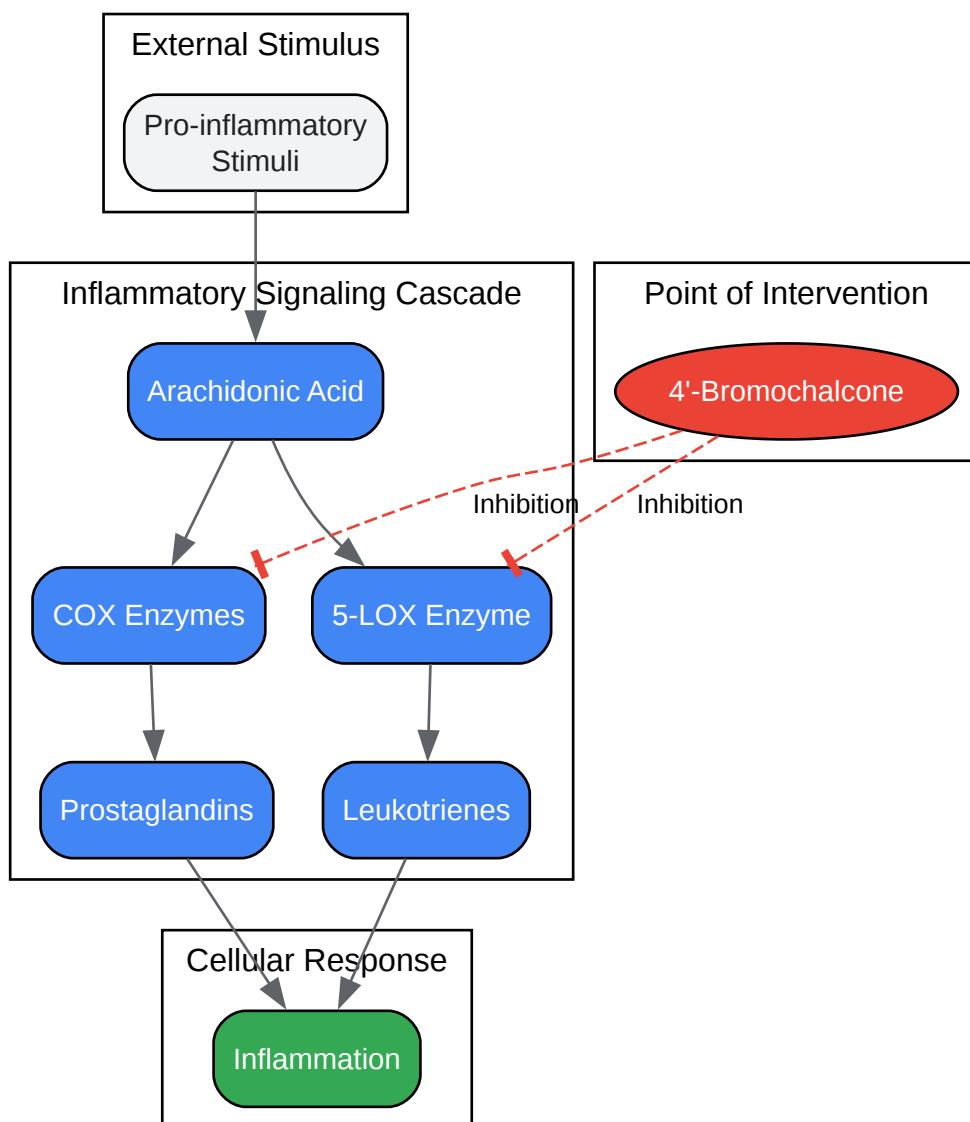
## Biological Significance and Signaling Pathways

Chalcones, as a class of compounds, are recognized for their broad spectrum of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[3][4] These effects are often attributed to their interaction with various cellular signaling pathways. While the specific pathways for **4'-Bromochalcone** are a subject of ongoing research, the activities of related chalcones provide insights into its potential mechanisms of action.

### Potential Signaling Pathway Involvement

Chalcones have been shown to modulate inflammatory responses by inhibiting key enzymes in the arachidonic acid metabolic pathway, such as cyclooxygenase (COX) and 5-lipoxygenase (5-LOX).[5] Furthermore, some chalcones are known to influence the PI3K/Akt signaling pathway, which is crucial in regulating cell proliferation and survival.[5]

### Illustrative Signaling Pathway Diagram



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## References

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